

Development of 1-(4-pyridinyl)indoline-based Fluorescent Probes

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Compound of Interest

Compound Name: 1-(4-pyridinyl)indoline

CAS No.: 20948-73-6

Cat. No.: B4762627

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Introduction: The Push-Pull Architecture

The **1-(4-pyridinyl)indoline** scaffold represents a privileged class of "Push-Pull" fluorophores. Its utility in bio-imaging stems from its intrinsic electronic structure: the electron-rich indoline ring acts as a Donor (D), while the pyridine ring (especially when quaternized to pyridinium) acts as a strong Acceptor (A).

This D- π -A architecture facilitates Intramolecular Charge Transfer (ICT). Crucially, the single bond connecting the indoline nitrogen to the pyridine C4 position allows for rotational freedom. This rotation is the basis for the Twisted Intramolecular Charge Transfer (TICT) mechanism, making these probes highly sensitive to environmental restriction (viscosity) and polarity.

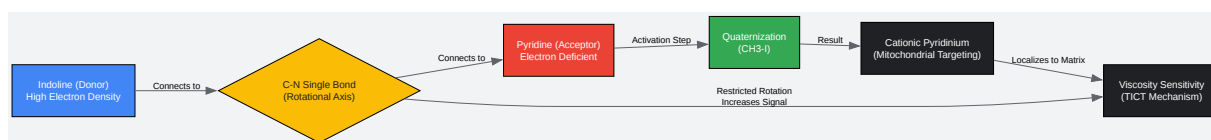
Key Capabilities[1]

- **Viscosity Sensing:** Acting as "molecular rotors," these probes increase fluorescence intensity in viscous environments (e.g., mitochondrial matrix) by suppressing non-radiative TICT decay.

- **Organelle Targeting:** The cationic nature of the methylated derivative (pyridinium) drives accumulation in the mitochondria due to the negative mitochondrial membrane potential (MMP).
- **Tunability:** Functionalization of the indole ring allows for emission tuning from green to near-infrared (NIR).

Rational Design Strategy

The following diagram illustrates the structural logic required to build a functional probe based on this scaffold.



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Figure 1: Structural logic flow for designing **1-(4-pyridinyl)indoline** probes. The critical activation step is the quaternization of the pyridine nitrogen.

Chemical Synthesis Protocol

Objective: Synthesize a mitochondria-targeted viscosity probe: 1-methyl-4-(indolin-1-yl)pyridinium iodide.

Phase A: Buchwald-Hartwig Cross-Coupling

This step couples the indoline donor to the pyridine acceptor.

Reagents:

- Indoline (1.0 equiv)

- 4-Bromopyridine hydrochloride (1.2 equiv)
- Pd(OAc)₂ (5 mol%)
- BINAP (10 mol%)
- Sodium tert-butoxide (NaOtBu) (3.0 equiv)
- Toluene (Anhydrous)

Protocol:

- Setup: Flame-dry a two-neck round-bottom flask and purge with Argon.
- Mixing: Add Indoline (5 mmol), 4-Bromopyridine HCl (6 mmol), Pd(OAc)₂ (0.25 mmol), BINAP (0.5 mmol), and NaOtBu (15 mmol).
- Solvent: Add 20 mL of anhydrous Toluene via syringe.
- Reaction: Reflux the mixture at 110°C for 12–16 hours under Argon atmosphere. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup: Cool to room temperature (RT). Filter through a celite pad to remove Palladium residues. Wash the pad with EtOAc.
- Purification: Concentrate the filtrate under reduced pressure. Purify via silica gel column chromatography (Eluent: Hexane/EtOAc gradient) to obtain the intermediate **1-(4-pyridinyl)indoline**.

Phase B: Quaternization (Activation)

This step creates the cationic charge necessary for mitochondrial targeting and red-shifts the emission.

Reagents:

- Intermediate from Phase A
- Methyl Iodide (MeI) (Excess)

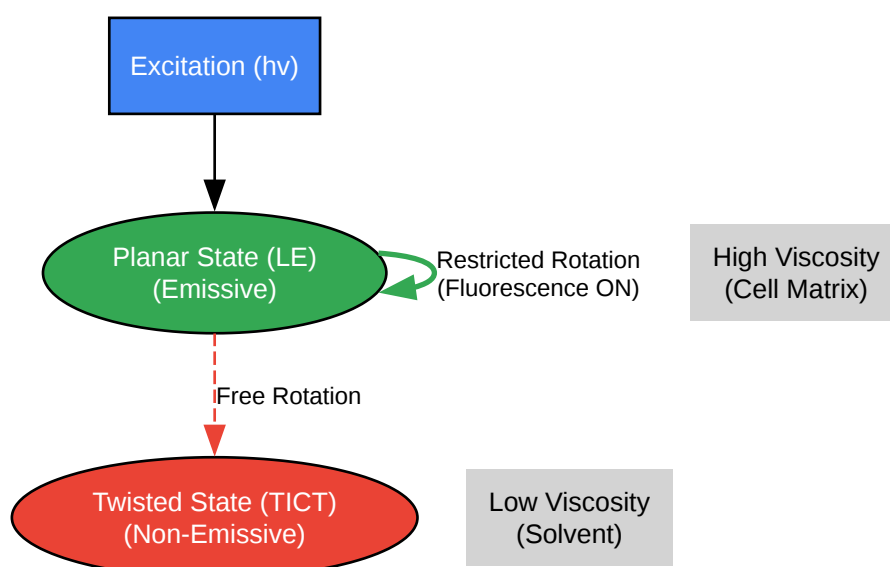
- Acetonitrile (ACN)

Protocol:

- Dissolution: Dissolve 1 mmol of **1-(4-pyridinyl)indoline** in 5 mL ACN.
- Addition: Add MeI (5 mmol) dropwise at RT. Caution: MeI is a carcinogen; use a fume hood.
- Reflux: Heat to 80°C for 4–6 hours. A precipitate usually forms.
- Isolation: Cool to RT. Filter the solid precipitate.
- Washing: Wash the solid with cold diethyl ether (3 x 10 mL) to remove unreacted starting materials.
- Drying: Dry under vacuum to yield the final probe as a dark red/orange solid.

Application Note 1: Viscosity Determination

Mechanism: In low viscosity solvents (e.g., water/methanol), the bond between the indoline and pyridinium rotates freely upon excitation, dissipating energy non-radiatively (Dark State). In high viscosity (e.g., glycerol or mitochondrial matrix), rotation is hindered, forcing radiative decay (Bright Fluorescence).



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Figure 2: The TICT mechanism. High viscosity blocks the transition to the twisted non-emissive state.

Experimental Protocol: Glycerol Titration

- Stock Solution: Prepare a 10 mM stock solution of the probe in DMSO.
- Solvent Systems: Prepare mixtures of Methanol/Glycerol in varying volume ratios (10:0, 9:1, ... 0:10) to create a viscosity gradient from ~0.6 cP to ~900 cP.
- Sample Prep: Add the probe (final conc. 10 μ M) to each solvent mixture.
- Measurement: Record fluorescence emission spectra (Excitation: ~480 nm, Emission: ~550-650 nm depending on specific derivative).
- Data Analysis: Plot Log(Intensity) vs. Log(Viscosity). The relationship is governed by the Förster-Hoffmann equation:

Where

is emission intensity,

is viscosity, and

is the sensitivity factor.

Application Note 2: Mitochondrial Membrane Potential (MMP)[2]

Because the probe is a lipophilic cation, it accumulates in the mitochondrial matrix according to the Nernst equation.

Protocol for MMP Monitoring:

- Cell Culture: Seed HeLa or HepG2 cells in confocal dishes.
- Staining: Incubate cells with 5 μ M probe for 20 minutes at 37°C. Wash 3x with PBS.
- Depolarization Control (Validation):

- Image the cells (Time 0).
- Treat with CCCP (Carbonyl cyanide m-chlorophenyl hydrazone), a standard uncoupler (10 μ M).
- Image every 5 minutes.
- Expected Result: Fluorescence signal should decrease significantly upon CCCP treatment as the potential collapses and the probe leaks out of the mitochondria.

Biological Validation & Troubleshooting

Cytotoxicity Assay (MTT Protocol)

Before imaging, ensure the probe is non-toxic at working concentrations.

- Seed cells in a 96-well plate (5,000 cells/well).
- Incubate 24h.
- Add probe at concentrations 0, 1, 5, 10, 20, 50 μ M. Incubate 24h.
- Add MTT reagent (0.5 mg/mL). Incubate 4h.
- Remove media, add DMSO to dissolve formazan.
- Read absorbance at 570 nm.
 - Acceptance Criteria: Cell viability >80% at imaging concentration (usually 5-10 μ M).

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Fluorescence in Cells	MMP is low (unhealthy cells)	Check cell health; ensure cells are not apoptotic.
No Mitochondrial Localization	Probe aggregation	Sonicate stock solution; lower concentration to <5 μ M.
Rapid Photobleaching	High laser power	Reduce laser intensity to 1-2%; use scanning speed >400 Hz.
Precipitation in Buffer	Low solubility	Ensure DMSO stock is fresh; keep final DMSO < 1% in media.

References

- Synthesis & TICT Mechanism
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 - Source:
- Viscosity & Mitochondrial Probes
 - A Multifunctional Chemical Probe for Local Micropolarity and Microviscosity in Mitochondria.[\[1\]](#) (Details the viscosity sensing mechanism in mitochondria).
 - Source:
- Scaffold Utility (Styryl-Pyridine Analogues)
 - Substituted 4-[4-(dimethylamino)styryl]pyridinium salt as a fluorescent probe for cell microviscosity. (Foundational work on pyridinium-based viscosity sensors).
 - Source:
- Mitochondrial Targeting Principles

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- Source:

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Sources

- [1. A Multifunctional Chemical Probe for Local Micropolarity and Microviscosity in Mitochondria - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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